Fmoc-D-Arg(Mts)-OH chemical structure

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Compound of Interest	
Compound Name:	*Fmoc-D-Arg(Mts)-OH*
CAS No.:	*268204-88-2*
Cat. No.:	*B613534*

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Title: **Fmoc-D-Arg(Mts)-OH**: Structural Anatomy, Synthesis Protocols, and High-Stringency Cleavage Strategies[1]

Executive Summary

Fmoc-D-Arg(Mts)-OH is a specialized amino acid derivative used in solid-phase peptide synthesis (SPPS).[1] While the Fmoc group allows for standard base-labile chain elongation, the Mts (Mesitylene-2-sulfonyl) side-chain protection distinguishes this molecule from the more common Pbf or Pmc derivatives.[1]

Critical Technical Alert: The Mts group is significantly more acid-stable than Pbf. Standard TFA cleavage cocktails (e.g., Reagent K) are often insufficient for complete deprotection, potentially leading to deletion sequences or arginine-modified byproducts.[2] This guide details the specific high-stringency cleavage protocols (TFMSA or TMSBr) required to successfully utilize this building block.

Part 1: Structural Anatomy & Chemical Properties[1]

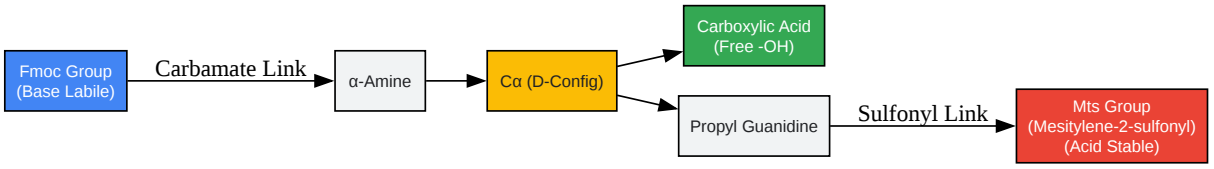
The molecule consists of three distinct functional zones, each governing a specific phase of the synthetic lifecycle.

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Component	Chemical Name	Function	Lability/Reactivity
N-Terminus	Fmoc (9-Fluorenylmethoxycarbonyl)	Protects the -amine during coupling.[1][3]	Base Labile: Removed by 20% Piperidine in DMF.
Core	D-Arginine	The D-enantiomer of the semi-essential amino acid.	Stereochemically Active: Induces -turns; resists proteolytic degradation.[1]
Side Chain	Mts (Mesitylene-2-sulfonyl)	Protects the guanidino group from acylation.[1][4]	Acid Resistant: Requires strong acid (TFMSA/HF) or extended TFA/TMSBr treatment.[1]

Structural Visualization

The following diagram illustrates the connectivity and the specific protecting group architecture.



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Figure 1: Structural connectivity of **Fmoc-D-Arg(Mts)-OH**.[1] Note the Mts group on the side chain, which dictates the harsh cleavage requirements.

Part 2: The Mts Advantage & Stability Hierarchy

Why use Mts when Pbf is available?

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- Cost & Availability: Mts derivatives are often more accessible for D-amino acids or bulk scale-up.[1]
- Orthogonal Stability: In complex fragment condensation strategies, Mts can survive mild acid treatments (e.g., 1% TFA for trityl removal) that might partially degrade Pbf/Pmc protection.
- Prevention of Sulfonation: Mts is less prone to certain side reactions (like

  -lactam formation) compared to Pmc, though Pbf is generally superior in this regard.

Acid Sensitivity Hierarchy (Most to Least Labile):

[1]

- Pbf: Cleaves in 95% TFA (1–2 hours).
- Mts: Resistant to 95% TFA. Requires TFMSA (Trifluoromethanesulfonic acid) or TMSBr (Trimethylsilyl bromide).[1]

Part 3: Synthesis Protocol (Coupling)

The coupling of **Fmoc-D-Arg(Mts)-OH** follows standard Fmoc SPPS cycles.[1] However, D-amino acids are prone to racemization if over-activated.[1]

Reagents:

- Activator: HATU or HBTU (0.95 eq relative to AA).[1]
- Base: DIPEA (2.0 eq) or Collidine (for lower racemization risk).[1]
- Solvent: DMF or NMP.

Step-by-Step Coupling Workflow:

- Resin Swelling: Swell resin in DMF for 30 min.
- Fmoc Removal: Treat with 20% Piperidine/DMF (2

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10 min). Wash

5 with DMF.

- Activation: Dissolve **Fmoc-D-Arg(Mts)-OH** (3-5 eq) and HATU (2.9-4.9 eq) in DMF. Add DIPEA immediately before adding to resin.
  - Note: Pre-activation time should not exceed 2 minutes to minimize racemization.
- Coupling: Shake at room temperature for 45–60 minutes.
- Monitoring: Verify coupling via Kaiser Test (if N-term is primary amine) or Chloranil Test.[1]

Part 4: High-Stringency Cleavage & Deprotection

This is the most critical section. Using a standard "Reagent K" cocktail will likely result in the retention of the Mts group. You must use a "Hard Acid" cocktail.

Method A: The TFMSA Protocol (Recommended)

TFMSA is a superacid capable of cleaving Mts and Tosyl groups.

Cocktail Composition (per 100 mg resin):

- TFA: 10 mL (Solvent/Acid)
- Thioanisole: 1 mL (Critical Scavenger for Mts cations)[1]
- EDT (Ethanedithiol): 0.5 mL (Scavenger)
- TFMSA: 1 mL (Strong Acid)[1]

Protocol:

- Preparation: Place dry peptide-resin in a round-bottom flask.
- Scavenger Addition: Add Thioanisole and EDT.[2][3][5]
- TFA Addition: Add TFA and cool the mixture to 0°C (Ice bath).

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- Acid Activation: Add TFMSA dropwise (Exothermic!).
- Reaction: Stir at 0°C for 15 mins, then warm to Room Temperature. Stir for 90–120 minutes.
- Precipitation: Filter resin.[6] Add filtrate dropwise into cold Diethyl Ether to precipitate the peptide.

Method B: The TMSBr Protocol (Alternative)

Trimethylsilyl bromide (TMSBr) acts as a hard Lewis acid, accelerating the removal of sulfonyl groups.

Cocktail:

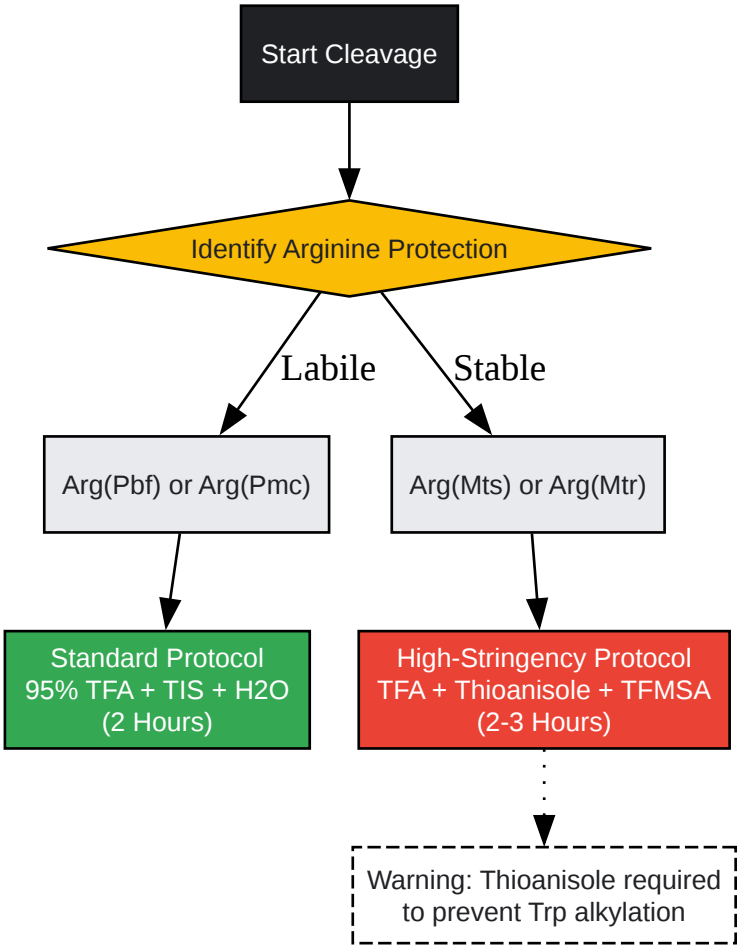
- TFA / Thioanisole / m-Cresol / EDT / TMSBr[1][2]
- Ratio: 82 : 5 : 5 : 2.5 : 5.5[1][2][3]

Protocol:

- Cool TFA/Scavenger mix to 0°C.
- Add TMSBr.[2][6][7]
- Add resin.[6][8] React for 60 minutes at 0°C, then 60 minutes at Room Temp.

Cleavage Decision Logic

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Figure 2: Decision tree for selecting the appropriate cleavage cocktail based on Arginine protection.

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